

"solubility of strontium permanganate trihydrate in organic solvents"

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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An In-depth Technical Guide on the Solubility of **Strontium Permanganate Trihydrate** in Organic Solvents

Abstract

The solubility of an active pharmaceutical ingredient (API) or chemical reagent is a critical parameter in process chemistry, formulation development, and analytical sciences. **Strontium permanganate trihydrate**, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$, is a strong oxidizing agent with potential applications where a water-soluble, high-valent manganese species is required. However, its utility in organic synthesis and other non-aqueous systems is contingent upon its solubility and stability in organic solvents. This technical guide provides a comprehensive overview of the known solubility characteristics of **strontium permanganate trihydrate**, addresses the significant lack of quantitative data in the public domain, and furnishes detailed experimental protocols for its determination.

Introduction and Physicochemical Properties

Strontium permanganate trihydrate is an inorganic compound that presents as purple cubic crystals[1]. As a permanganate salt, it is a powerful oxidizing agent. The presence of three water molecules in its hydrated form (trihydrate) influences its physical properties, including its solubility profile.

Table 1: Physicochemical Properties of **Strontium Permanganate Trihydrate**

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$	[1]
Molar Mass	379.54 g/mol	[1][2][3]
Appearance	Purple cubic crystals	[1]
Decomposition Temp.	175°C	[1]
CAS Number	14446-13-0	[2][4]

Solubility Profile of Strontium Permanganate Trihydrate

Quantitative solubility data for **strontium permanganate trihydrate** in organic solvents is exceptionally scarce in scientific literature. The available information is primarily qualitative.

Table 2: Known Solubility Data for **Strontium Permanganate Trihydrate**

Solvent	Type	Solubility (g/100 g)	Temperature (°C)	Notes	Reference
Water	Aqueous	2.5	0	-	[1]
Ethanol	Organic (Protic)	Not Soluble	Not Specified	-	[5]
Diethyl Ether	Organic (Ethereal)	Decomposes	Not Specified	Reacts with the solvent.	[5]
Chloroform	Organic (Chlorinated)	Decomposes	Not Specified	Reacts with the solvent.	[5]

Comparative Solubility: Potassium Permanganate as an Analog

Due to the limited data on the strontium salt, it is informative to review the solubility of the more extensively studied potassium permanganate (KMnO_4). While not a direct substitute, its

behavior can suggest suitable solvent classes for initial screening. KMnO_4 is known to be soluble in several polar organic solvents but decomposes in others, such as alcohol[6]. Phase-transfer catalysts, like quaternary ammonium salts or crown ethers, can be used to solubilize permanganate salts in nonpolar organic solvents[6][7].

Table 3: Solubility of Potassium Permanganate in Various Solvents

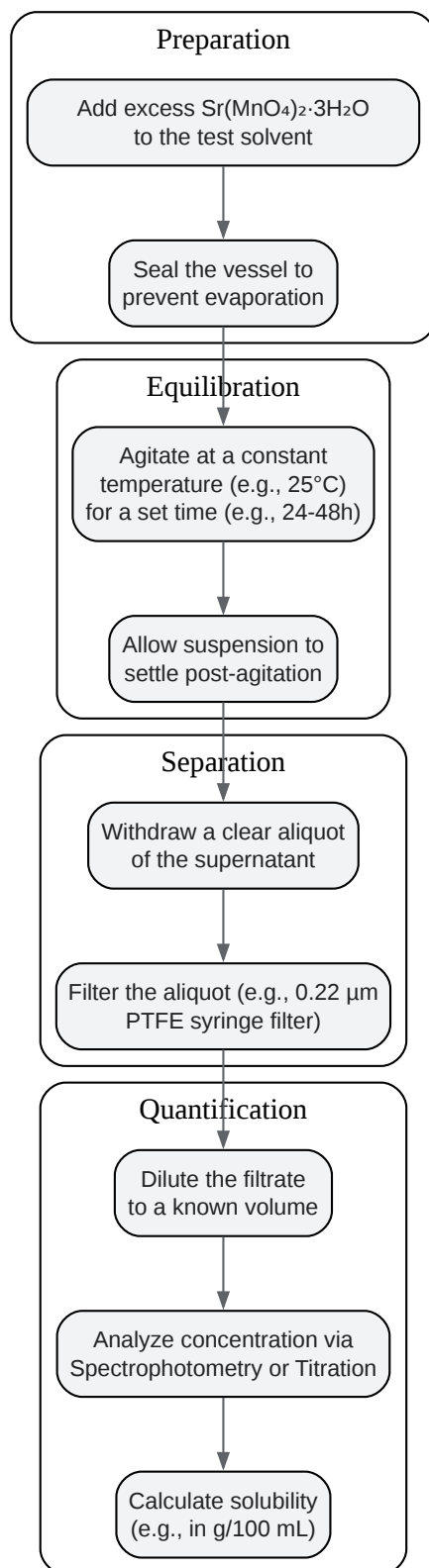
Solvent	Type	Solubility	Notes	Reference
Acetone	Organic (Ketone)	Soluble	-	[6][8]
Methanol	Organic (Protic)	Soluble	-	[6][8]
Acetic Acid	Organic (Acid)	Soluble	-	[8]
Pyridine	Organic (Heterocyclic)	Soluble	-	[8]
Benzonitrile	Organic (Nitrile)	Soluble	-	[6][8]
Methylene Chloride	Organic (Chlorinated)	Sparingly Soluble	Solubility can be enhanced with phase-transfer catalysts.	[9]
Alkanes (Hexane, etc.)	Organic (Nonpolar)	Insoluble	-	[9]

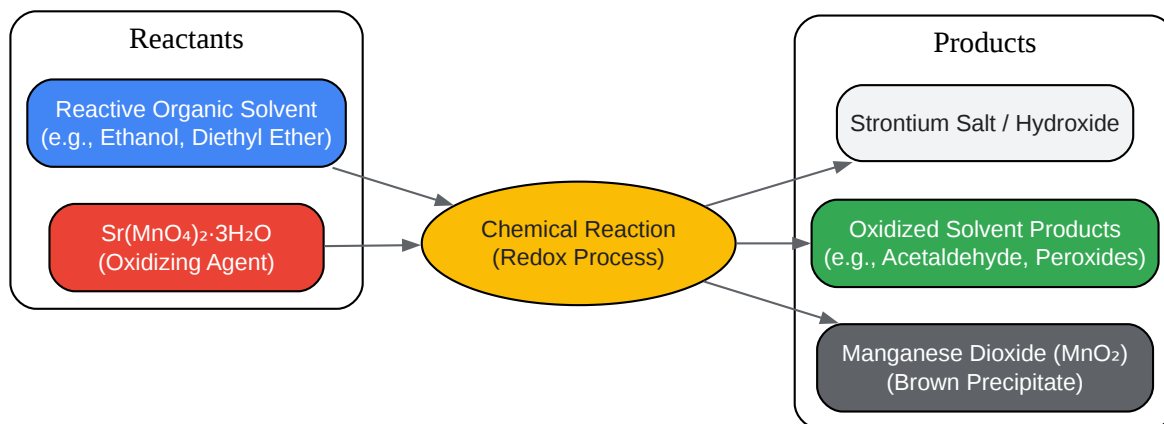
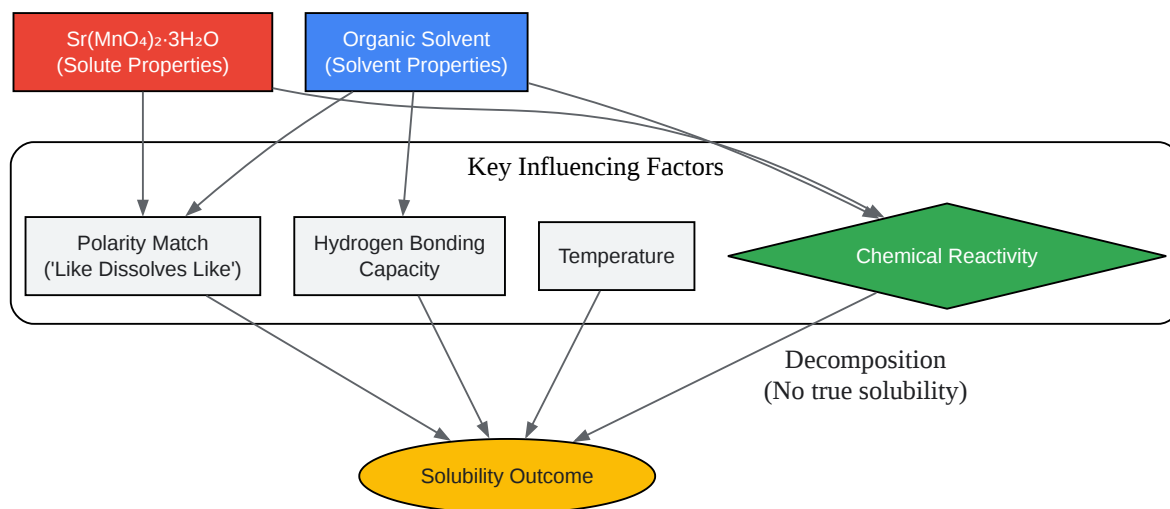
Experimental Protocol for Solubility Determination

A standardized and rigorous protocol is essential for generating reliable solubility data. The following methodology is a synthesis of established techniques for determining the solubility of inorganic salts[10][11][12].

General Workflow

The overall process involves creating a saturated solution, allowing it to reach equilibrium, separating the undissolved solid, and quantifying the concentration of the dissolved salt in the supernatant.





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